

Gram-Scale Synthesis of 2-(2-Bromophenyl)oxane: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)oxane

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Abstract

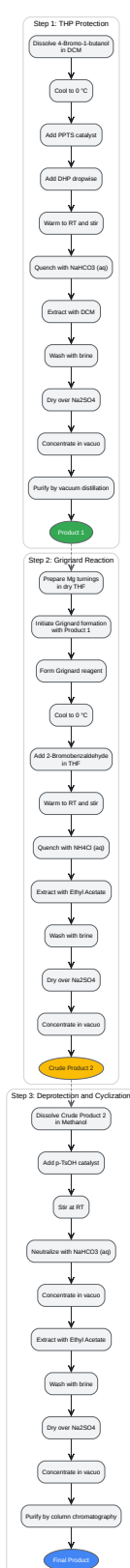
This document provides a detailed protocol for the gram-scale synthesis of **2-(2-bromophenyl)oxane**, a valuable building block in medicinal chemistry and materials science. The synthesis is a three-step process commencing with the protection of 4-bromo-1-butanol, followed by a Grignard reaction with 2-bromobenzaldehyde, and culminating in a deprotection and intramolecular cyclization. This protocol is designed to be a reliable and scalable method for producing the target compound in high purity.

Introduction

Substituted oxanes are prevalent structural motifs in numerous biologically active natural products and pharmaceutical agents. The 2-aryl-substituted oxane core, in particular, serves as a key scaffold in the development of novel therapeutics. **2-(2-Bromophenyl)oxane** is a versatile intermediate, with the bromine atom providing a handle for further functionalization through various cross-coupling reactions, enabling the exploration of a diverse chemical space. This protocol details a robust and reproducible three-step synthesis suitable for producing gram quantities of this important synthetic intermediate.

Overall Reaction Scheme





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